

What is (Rac)-Bepotastine-d6 and its primary use

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Compound of Interest

Compound Name: (Rac)-Bepotastine-d6

Cat. No.: B15144215

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An In-depth Technical Guide to (Rac)-Bepotastine-d6

Introduction to (Rac)-Bepotastine-d6

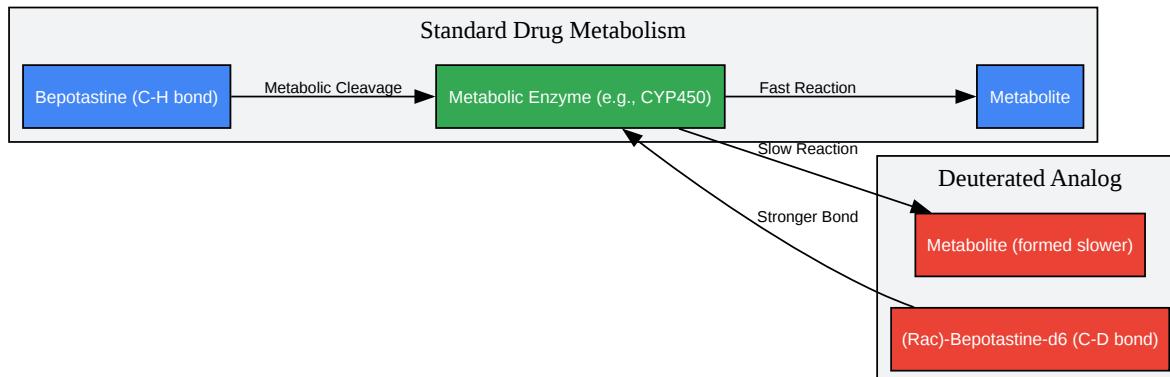
(Rac)-Bepotastine-d6 is the deuterated form of Bepotastine, a second-generation antihistamine. The "-d6" designation signifies that six hydrogen atoms on the butanoic acid chain of the molecule have been replaced by deuterium, a stable, non-radioactive isotope of hydrogen. Chemically, its IUPAC name is 4-(4-((4-chlorophenyl)(pyridin-2-yl)methoxy)piperidin-1-yl)butanoic-2, 2, 3, 3, 4, 4-d6 acid. This specific isotopic labeling makes **(Rac)-Bepotastine-d6** an invaluable tool in pharmaceutical research, primarily serving as an internal standard for the precise quantification of Bepotastine in biological samples during pharmacokinetic and metabolic studies.

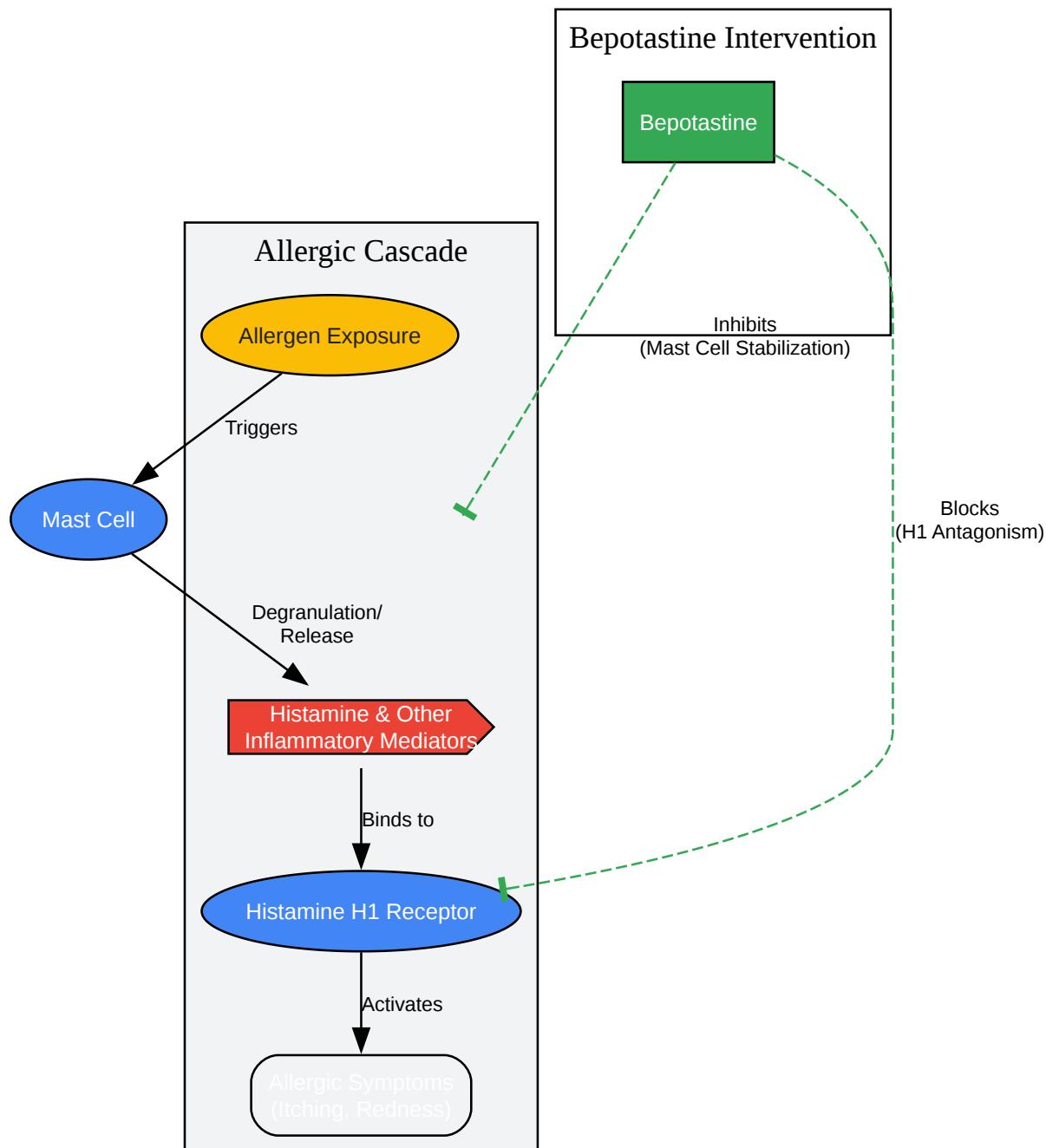
The term "(Rac)" indicates that the compound is a racemic mixture, containing equal amounts of both enantiomers. This is relevant as the parent drug, Bepotastine, is also used clinically in its racemic form or as a specific enantiomer.

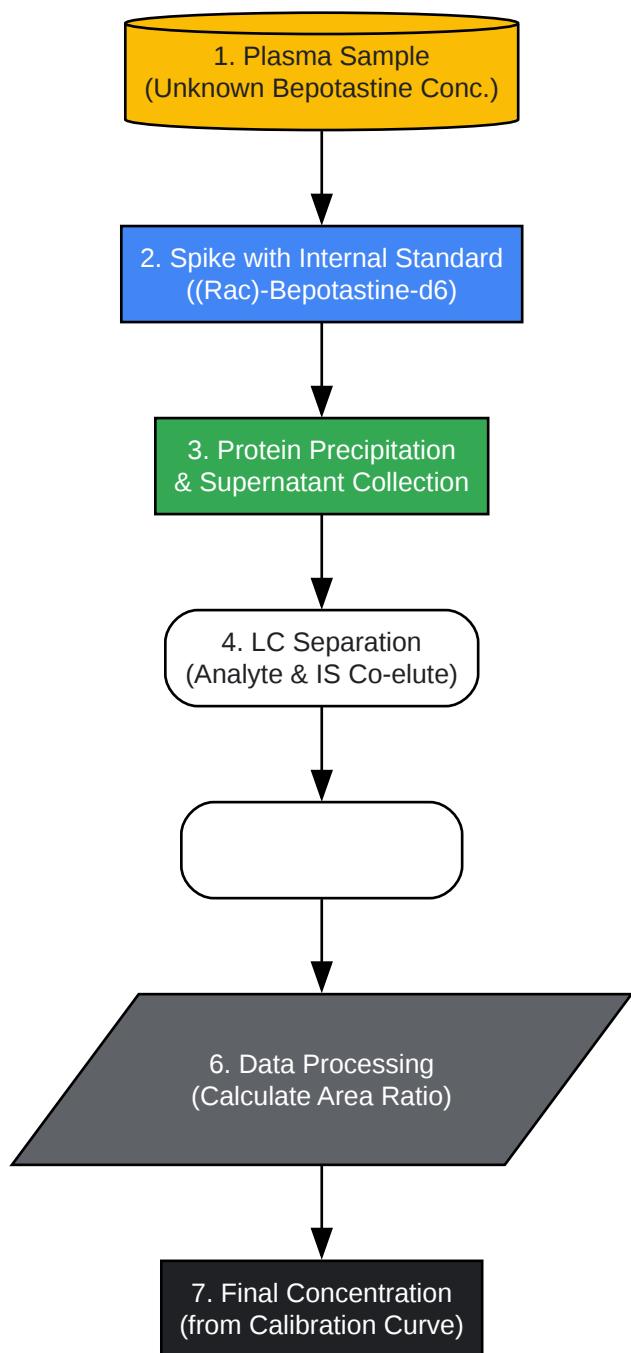
The Role of Deuterium in Drug Research

The substitution of hydrogen with deuterium in a drug molecule can significantly alter its metabolic profile due to the kinetic isotope effect. Deuterium forms a stronger covalent bond with carbon than hydrogen does. This increased bond strength can make the molecule more resistant to enzymatic cleavage, particularly by cytochrome P450 enzymes responsible for drug metabolism. While this property is exploited to create "deuterated drugs" with potentially longer

half-lives and improved safety profiles, the primary application for **(Rac)-Bepotastine-d6** is not as a therapeutic agent itself, but as a stable, reliable analytical standard.





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